

Structure Elucidation of 1-Pyrimidin-2-yl-piperidin-4-one: A Technical Guide

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Compound of Interest

Compound Name: 1-Pyrimidin-2-yl-piperidin-4-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **1-Pyrimidin-2-yl-piperidin-4-one**. The document details a probable synthetic route and outlines the application of key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—for the definitive confirmation of its chemical structure. The information presented herein is compiled from established chemical principles and spectroscopic data from analogous compounds.

Synthesis of 1-Pyrimidin-2-yl-piperidin-4-one

The synthesis of **1-Pyrimidin-2-yl-piperidin-4-one** can be achieved through a nucleophilic aromatic substitution reaction. This involves the reaction of piperidin-4-one with 2-chloropyrimidine. The lone pair of electrons on the nitrogen atom of the piperidine ring attacks the electron-deficient carbon atom of the pyrimidine ring bearing the chlorine atom, leading to the formation of the desired product.

Experimental Protocol:

A mixture of piperidin-4-one hydrochloride (1 equivalent), 2-chloropyrimidine (1 equivalent), and a suitable base such as potassium carbonate (2.5 equivalents) in a polar aprotic solvent like dimethylformamide (DMF) is stirred at an elevated temperature (e.g., 100-120 °C) for several hours. The progress of the reaction is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is cooled to room temperature, diluted with water, and the

product is extracted with an organic solvent such as ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford **1-Pyrimidin-2-yl-piperidin-4-one**.

Spectroscopic Data and Structure Elucidation

The definitive structure of **1-Pyrimidin-2-yl-piperidin-4-one** is elucidated through the combined analysis of ^1H NMR, ^{13}C NMR, IR, and mass spectrometry data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule.

^1H NMR Spectroscopy: The proton NMR spectrum provides information about the number of different types of protons and their neighboring environments.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.35	Doublet	2H	H-4', H-6' (Pyrimidine ring)
~6.60	Triplet	1H	H-5' (Pyrimidine ring)
~3.90	Triplet	4H	H-2, H-6 (Piperidine ring)
~2.55	Triplet	4H	H-3, H-5 (Piperidine ring)

^{13}C NMR Spectroscopy: The carbon-13 NMR spectrum indicates the number of different types of carbon atoms in the molecule.

Chemical Shift (δ) ppm	Assignment
~208.0	C-4 (C=O)
~161.5	C-2' (Pyrimidine ring)
~157.0	C-4', C-6' (Pyrimidine ring)
~111.0	C-5' (Pyrimidine ring)
~45.0	C-2, C-6 (Piperidine ring)
~41.0	C-3, C-5 (Piperidine ring)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **1-Pyrimidin-2-yl-piperidin-4-one** would exhibit characteristic absorption bands.

Wavenumber (cm^{-1})	Functional Group
~1720	C=O (Ketone) stretching
~1580-1400	C=C and C=N stretching (Pyrimidine ring)
~1350-1250	C-N stretching
~2950-2850	C-H stretching (Aliphatic)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. For **1-Pyrimidin-2-yl-piperidin-4-one** ($\text{C}_9\text{H}_{11}\text{N}_3\text{O}$), the molecular weight is 177.21 g/mol .

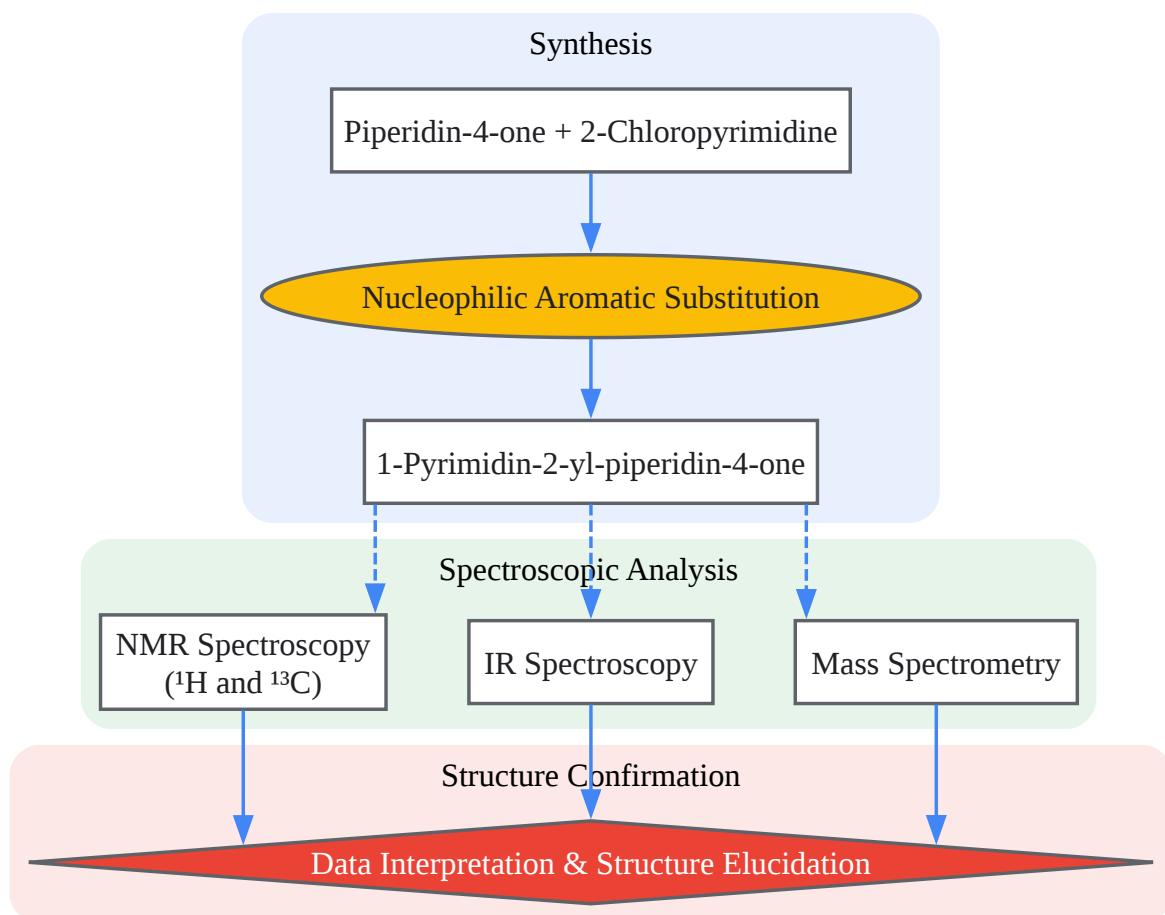
m/z	Assignment
177	$[M]^+$ (Molecular ion)
149	$[M - CO]^+$
95	$[C_5H_5N_2]^+$ (Pyrimidinyl fragment)
83	$[C_5H_9N]^+$ (Piperidinone fragment)

Visualizations

Chemical Structure

Caption: Chemical structure of **1-Pyrimidin-2-yl-piperidin-4-one**.

Structure Elucidation Workflow



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Caption: Workflow for the synthesis and structure elucidation.

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